

3,5-Dihydroxybenzyl alcohol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzyl alcohol

Cat. No.: B135415

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Material Safety Data Sheet: 3,5-Dihydroxybenzyl Alcohol

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for **3,5-Dihydroxybenzyl alcohol** (CAS No. 29654-55-5), also known as 5-(Hydroxymethyl)resorcinol. The information is compiled to meet the needs of professionals in research and drug development, focusing on data presentation, experimental context, and clear visual guides for safety protocols.

Core Safety Information

3,5-Dihydroxybenzyl alcohol is classified as a hazardous chemical according to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^{[1][2]} The primary hazards identified are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]}

Quantitative Data Summary

The following tables summarize the available quantitative data for **3,5-Dihydroxybenzyl alcohol**. It is important to note that specific quantitative toxicological data, such as LD50 and LC50 values, are not readily available in the public domain for this compound.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₃	[3][4]
Molecular Weight	140.14 g/mol	[3][4]
Appearance	Off-white to beige-pink or gray crystalline powder	[5]
Melting Point	181-186 °C (decomposes)	[3][6]
Solubility	Soluble in DMSO and methanol.[5][7]	[5][7]
Purity	≥98%	[3]

Table 2: Toxicological Data

Parameter	Value	Classification	Source
Acute Toxicity	No information available	Not Classified	[1]
Skin Corrosion/Irritation	Causes skin irritation	Category 2	[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation	Category 2	[1][2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	Category 3	[1][2]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	Not Classified	[3]

Table 3: Handling and Storage

Parameter	Recommendation	Source
Handling	Avoid contact with skin and eyes. Do not breathe dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.	[1][3]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[1][3]
Incompatible Materials	Acids, Strong oxidizing agents, Acid anhydrides, Acid chlorides.	[1]

Experimental Protocols

While specific experimental reports on the toxicology of **3,5-Dihydroxybenzyl alcohol** are not publicly available, the hazard classifications provided in safety data sheets are typically based on standardized testing protocols. The following are detailed methodologies for the key experiments relevant to the identified hazards.

Skin Irritation Testing (Based on OECD Guideline 439: In Vitro Skin Irritation)

This test method uses reconstructed human epidermis (RhE) models to assess the potential of a substance to cause skin irritation.

- **Tissue Preparation:** Three-dimensional RhE models, such as EpiDerm™ or EpiSkin™, are pre-incubated in a defined culture medium.
- **Test Substance Application:** A precise amount of the test substance (in this case, **3,5-Dihydroxybenzyl alcohol**) is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.

- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period, typically 60 minutes, at 37°C in a humidified incubator.
- **Post-Exposure:** The test substance is thoroughly rinsed from the tissue surface. The tissues are then transferred to fresh culture medium and incubated for approximately 42 hours to allow for the development of cytotoxic effects.
- **Viability Assessment:** Cell viability is measured using a quantitative assay, most commonly the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product, which is then extracted and measured spectrophotometrically.
- **Classification:** A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.

Eye Irritation Testing (Based on OECD Guideline 405: Acute Eye Irritation/Corrosion)

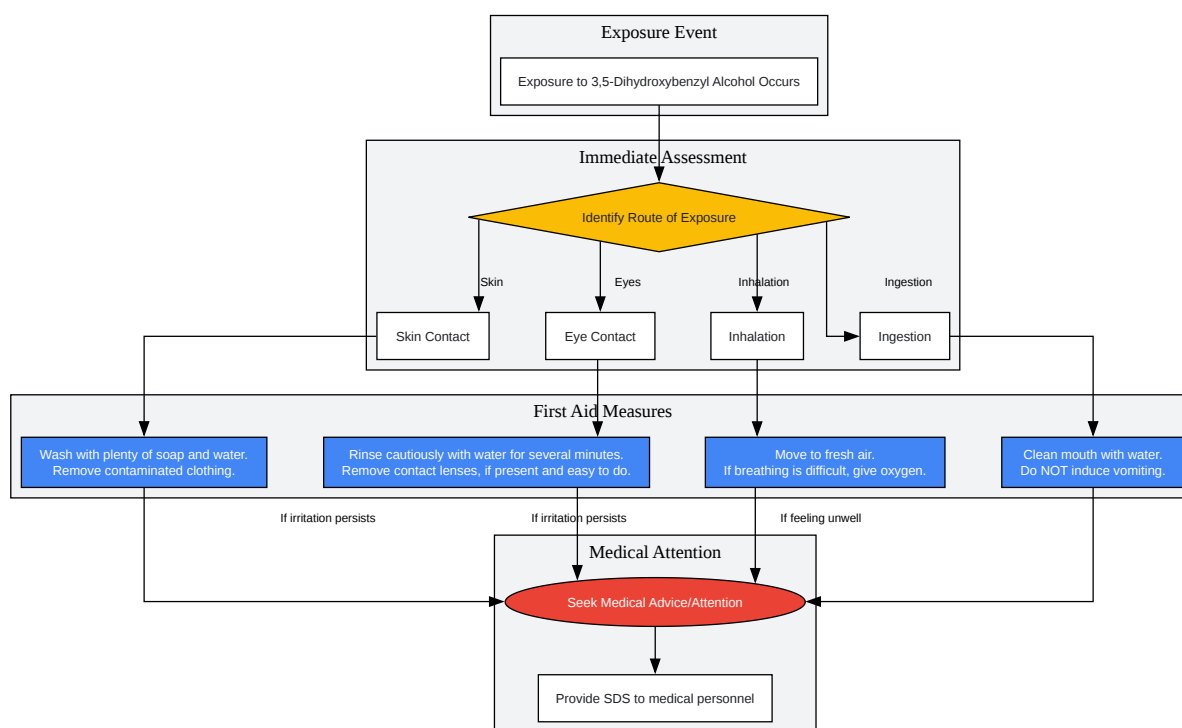
This in vivo test evaluates the potential of a substance to cause eye irritation or damage.

- **Animal Model:** The test is typically conducted on healthy, young adult albino rabbits.
- **Test Substance Administration:** A single dose of the test substance (e.g., 0.1 mL of a liquid or 100 mg of a solid like **3,5-Dihydroxybenzyl alcohol**) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for signs of irritation at 1, 24, 48, and 72 hours after application. Observations include the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling).
- **Scoring:** The severity of the observed lesions is scored according to a standardized system.
- **Classification:** The classification of the substance as an eye irritant (Category 2) is based on the severity and reversibility of the observed ocular lesions.

Mandatory Visualizations

Logical Workflow for Laboratory Exposure

The following diagram illustrates a logical workflow for handling a hypothetical laboratory exposure to **3,5-Dihydroxybenzyl alcohol**.



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Caption: Workflow for handling laboratory exposure to **3,5-Dihydroxybenzyl alcohol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. fishersci.com [fishersci.com]
- 4. 3,5-Dihydroxybenzyl alcohol | C₇H₈O₃ | CID 34661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
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